

Application Notes: Pigment Yellow 194 in Powder Coatings

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Compound of Interest

Compound Name: *Pigment Yellow 194*

Cat. No.: *B1581403*

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Introduction

Pigment Yellow 194 is a benzimidazolone organic pigment that offers a bright, medium to greenish shade of yellow.[1][2][3] It is widely utilized in the coatings industry, particularly in powder coatings, due to its excellent performance characteristics.[1][2][4][5] This pigment is recognized for its high color strength, good heat stability, and excellent light and weathering fastness, making it a suitable and cost-effective alternative to lead-chromate pigments.[3] These attributes make it a preferred choice for a variety of industrial and decorative powder coating applications.[2][6]

Key Performance Characteristics

Pigment Yellow 194 exhibits a range of desirable properties for powder coating formulations:

- **High Tinting Strength and Opacity:** It provides strong, vibrant color even at low concentrations, which contributes to its cost-effectiveness.[3]
- **Excellent Heat Stability:** This pigment can withstand the high temperatures involved in the powder coating extrusion and curing processes without significant color change.[3][4][5] Technical data indicates stability up to 200-280°C.[5][7][8][9]
- **Superior Light and Weather Fastness:** **Pigment Yellow 194** demonstrates outstanding resistance to fading and degradation upon exposure to UV light and environmental

conditions, making it suitable for exterior applications.^{[1][10][11]} Lightfastness is typically rated on a scale of 1-8, with **Pigment Yellow 194** achieving a rating of 7-8.^{[5][7][8][9]}

- **Good Chemical Resistance:** It shows good resistance to acids, alkalis, and various solvents, ensuring the durability of the final coating.^{[1][3]}
- **Good Dispersibility:** This pigment disperses well within the powder coating matrix, which is crucial for achieving a uniform color and smooth finish.^{[4][5]}

Applications in Powder Coatings

The robust performance profile of **Pigment Yellow 194** makes it suitable for a wide array of powder coating applications, including:

- **General Industrial Coatings:** Its durability and chemical resistance make it ideal for coating machinery, equipment, and other industrial components.^[2]
- **Automotive Coatings:** It can be used in various automotive applications due to its good weathering and heat resistance.^{[2][6]}
- **Architectural Coatings:** Its excellent lightfastness makes it a reliable choice for exterior architectural elements.^[10]
- **Decorative Coatings:** The bright, clean shade of **Pigment Yellow 194** is well-suited for decorative applications on various substrates.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative performance data for **Pigment Yellow 194** based on typical technical data sheets.

Table 1: Physical and Chemical Properties

| Property | Value | Source(s) |
|----------------|------------------------------|---|
| Chemical Class | Benzimidazolone | [1] [3] [7] |
| C.I. Name | Pigment Yellow 194 | [7] |
| C.I. Number | 11785 | [7] [10] |
| CAS Number | 82199-12-0 | [4] [5] [7] [8] [9] |
| Density | 1.43 - 1.5 g/cm ³ | [7] [8] [9] |
| Oil Absorption | 40 - 98 g/100g | [5] [7] [8] [9] |

Table 2: Performance and Fastness Properties

| Property | Rating/Value | Test Conditions | Source(s) |
|----------------------------|---------------------------|------------------------|---|
| Heat Stability | 200 - 280 °C | Varies by manufacturer | [5] [7] [8] [9] |
| Light Fastness (Full Tone) | 7 - 8 (on a scale of 1-8) | ISO 105-B02 | [5] [7] [8] [9] |
| Light Fastness (Tint Tone) | 7 (on a scale of 1-8) | ISO 105-B02 | [7] |
| Acid Resistance | 5 (on a scale of 1-5) | 5% HCl | [5] [7] [8] [9] |
| Alkali Resistance | 4 - 5 (on a scale of 1-5) | 5% NaOH | [5] [7] [8] [9] |
| Water Resistance | 5 (on a scale of 1-5) | - | [5] |
| Xylene Resistance | 3 (on a scale of 1-5) | - | [7] |
| Ethanol Resistance | 4 (on a scale of 1-5) | - | [7] |
| Ethyl Acetate Resistance | 3 (on a scale of 1-5) | - | [7] |
| MEK Resistance | 3 (on a scale of 1-5) | - | [7] |
| White Spirit Resistance | 4 (on a scale of 1-5) | - | [7] |

Experimental Protocols

Detailed methodologies for key performance evaluations of **Pigment Yellow 194** in powder coatings are provided below.

1. Protocol for Heat Stability Assessment

- Objective: To determine the maximum temperature at which **Pigment Yellow 194** remains color-stable in a specific powder coating formulation.
- Materials:

- **Pigment Yellow 194**
- Base powder coating resin (e.g., Polyester-TGIC, Polyester-HAA, Epoxy-Polyester)
- Extruder
- Grinder/Miller
- Sieving equipment
- Electrostatic spray gun and application booth
- Curing oven
- Spectrocolorimeter
- Standard testing panels (e.g., steel, aluminum)
- Procedure:
 - Prepare a masterbatch of the powder coating formulation including the resin, additives, and a defined concentration of **Pigment Yellow 194** (e.g., 1.0% by weight).
 - Homogenize the raw materials in a high-speed mixer.
 - Extrude the mixture at a temperature appropriate for the resin system (e.g., 100-120°C).
 - Chip and grind the extrudate into a fine powder.
 - Sieve the powder to the desired particle size distribution (e.g., 20-100 µm).
 - Apply the powder coating onto a series of test panels using an electrostatic spray gun to a consistent film thickness (e.g., 60-80 µm).
 - Cure the coated panels in a laboratory oven at a range of temperatures (e.g., 180°C, 200°C, 220°C, 240°C) for a specified duration (e.g., 10 minutes).
 - After cooling, measure the color of each panel using a spectrophotometer (CIELAB Lab* values).

- Calculate the color difference (ΔE^*) between the panels cured at higher temperatures and a control panel cured at the standard temperature (e.g., 180°C).
- The heat stability is defined as the highest temperature at which the ΔE^* value remains below a predefined threshold (e.g., $\Delta E^* < 1.0$).

2. Protocol for Lightfastness and Weathering Resistance Evaluation

- Objective: To assess the resistance of a powder coating containing **Pigment Yellow 194** to color change and degradation upon exposure to simulated sunlight and weathering conditions.
- Materials:
 - Coated test panels prepared as described in the heat stability protocol.
 - Accelerated weathering apparatus (e.g., Xenon arc or QUV chamber).
 - Spectrocolorimeter.
 - Gloss meter.
- Procedure:
 - Prepare a set of coated panels with the powder coating formulation containing **Pigment Yellow 194**.
 - Measure the initial color (CIELAB Lab*) and gloss of the panels.
 - Place the panels in the accelerated weathering apparatus.
 - Xenon Arc Test (ASTM G155): Simulates the full spectrum of sunlight. Expose panels for a specified duration (e.g., 1000, 2000 hours).
 - QUV Test (ASTM G154): Simulates the effects of UV radiation and moisture. Alternate between UV exposure and condensation cycles.

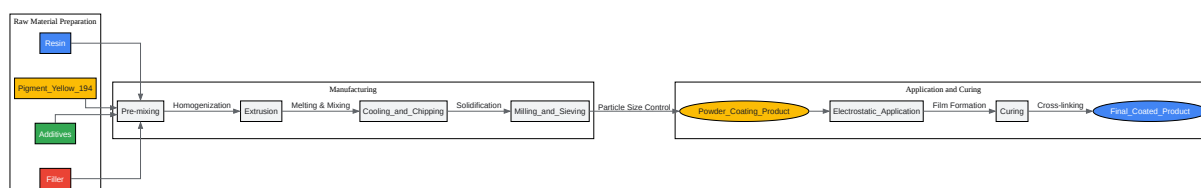
- At regular intervals (e.g., every 250 hours), remove the panels and measure their color and gloss.
- Calculate the color change (ΔE^*) and the percentage of gloss retention compared to the initial measurements.
- The lightfastness is typically rated on the Blue Wool Scale (1-8), where a higher number indicates better fastness. This can be correlated from the ΔE^* data after a specific exposure time.

3. Protocol for Chemical Resistance Testing

- Objective: To evaluate the resistance of the cured powder coating film to various chemicals.
- Materials:
 - Cured powder coating panels.
 - A range of test chemicals (e.g., 5% HCl, 5% NaOH, Xylene, MEK).
 - Cotton balls or cloths.
 - Watch glasses to cover the test area.
- Procedure:
 - Place a small cotton ball saturated with the test chemical onto the surface of the cured coating.
 - Cover the cotton ball with a watch glass to prevent evaporation.
 - Allow the chemical to be in contact with the coating for a specified period (e.g., 24 hours).
 - Remove the watch glass and cotton ball, and gently wipe the area clean.
 - Visually inspect the coating for any signs of degradation, such as blistering, softening, discoloration, or loss of adhesion.

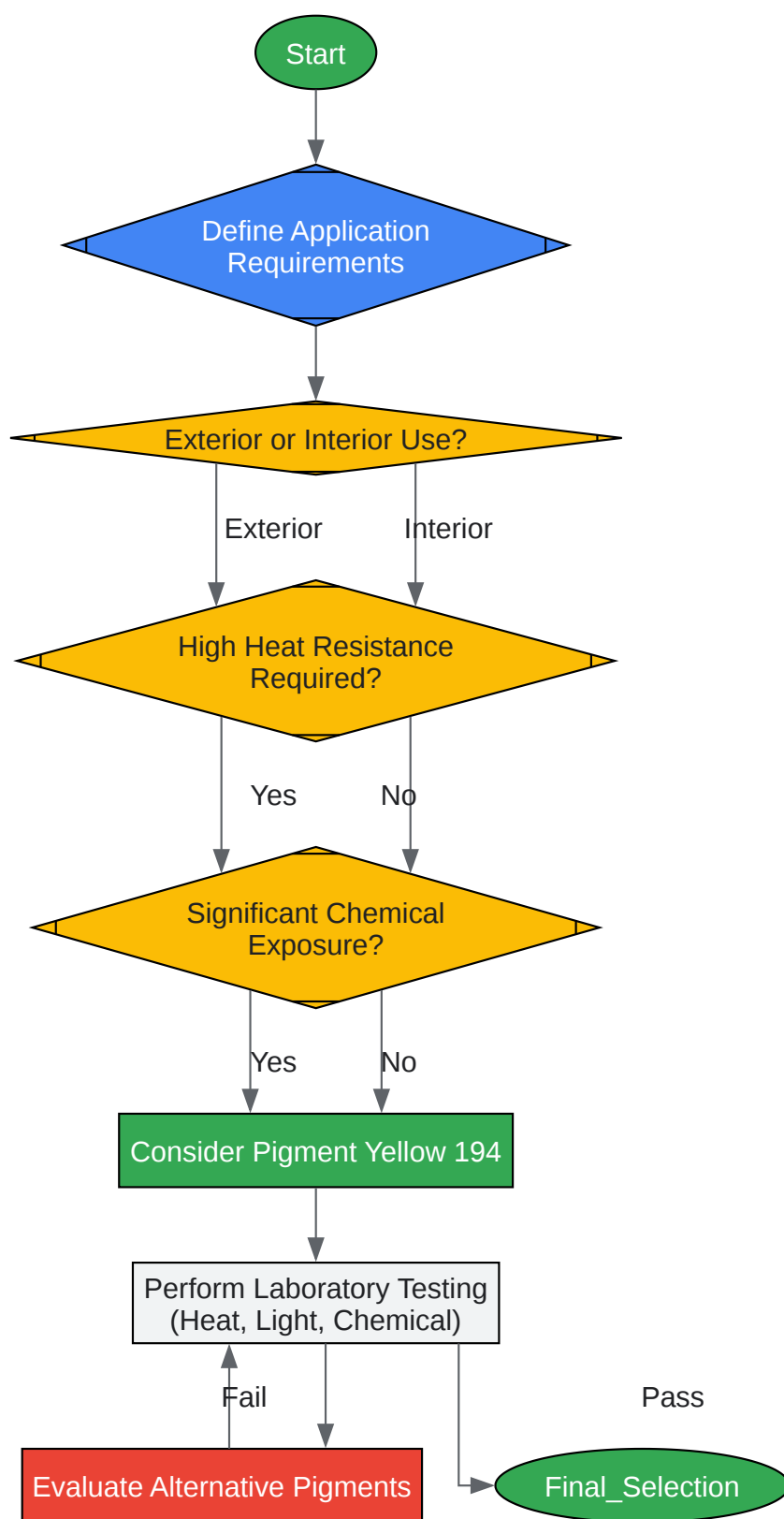
- Rate the resistance on a scale of 1-5, where 5 indicates no effect and 1 indicates severe degradation.

Visualizations



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Caption: Workflow for Powder Coating Manufacturing with **Pigment Yellow 194**.



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Caption: Decision Workflow for Selecting **Pigment Yellow 194**.

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References

- 1. specialchem.com [specialchem.com]
- 2. ulprospector.com [ulprospector.com]
- 3. pigments.com [pigments.com]
- 4. colorkem.com [colorkem.com]
- 5. Pigment Yellow 194, CasNo.82199-12-0 COLORCOM LTD. China (Mainland) [colorcom.lookchem.com]
- 6. China Hybrid Pigment Yellow Environmental Friendly and Non-toxic Lead-free Pigment Supplier and Manufacturer | Jufa [jufapigment.com]
- 7. colors-india.com [colors-india.com]
- 8. Cas 82199-12-0,Pigment Yellow 194 | lookchem [lookchem.com]
- 9. Dimacolor organic pigment,Permanent Yellow FG,Pigment Yellow 194 [dimacolor.com]
- 10. Pigment Yellow 194 [dyestuffintermediates.com]
- 11. Bright Yellow Polyester Powder Coating Smooth Glossy for Outdoor Use - Powder Coating Smooth Glossy for Outdoor Use and Powder Coating [evercoatings.en.made-in-china.com]
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